

# In-Depth Technical Guide: N1,N2-Bis(2-(diethylamino)ethyl)oxalamide

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## Compound of Interest

Compound Name: N1,N2-Bis(2-(diethylamino)ethyl)oxalamide

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## Abstract

**N1,N2-Bis(2-(diethylamino)ethyl)oxalamide**, also referred to as DEAE-Oxalamide, is a symmetrical oxalamide derivative with the CAS Number 5432-13-3.[1][2] This molecule has garnered interest in medicinal chemistry due to its potential as an antimicrobial and anticancer agent. Its structure, featuring a central oxalamide backbone flanked by two diethylaminoethyl groups, allows for hydrogen bonding and coordination with metal ions, suggesting a variety of potential biological interactions.[1] This document provides a comprehensive review of the available scientific literature on **N1,N2-Bis(2-(diethylamino)ethyl)oxalamide**, presenting its chemical properties, synthesis, biological activities, and available experimental data.

## Chemical and Physical Properties

**N1,N2-Bis(2-(diethylamino)ethyl)oxalamide** is characterized by the following properties:

Property	Value	Source
IUPAC Name	N,N'-bis[2-(diethylamino)ethyl]oxamide	[1]
CAS Number	5432-13-3	[1][2]
Molecular Formula	C <sub>14</sub> H <sub>30</sub> N <sub>4</sub> O <sub>2</sub>	[2]
Molecular Weight	286.41 g/mol	[2]
Melting Point	169–171°C	[1]
Purity (after recrystallization)	>99.5% (HPLC)	[1]

## Synthesis and Purification

### Synthesis

The synthesis of **N1,N2-Bis(2-(diethylamino)ethyl)oxalamide** typically involves the coupling of an oxalic acid derivative with the appropriate diethylaminoethylamine precursor. A common laboratory-scale synthesis is analogous to the general preparation of oxalamides.

Experimental Workflow: General Synthesis

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## References

- 1. N1,N2-Bis(2-(diethylamino)ethyl)oxalamide | 5432-13-3 | Benchchem [benchchem.com]
- 2. echemi.com [echemi.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: N1,N2-Bis(2-(diethylamino)ethyl)oxalamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057869#n1-n2-bis-2-diethylamino-ethyl-oxalamide-literature-review]

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